

Epoxyparvinolide: A Literature Review of an Obscure Natural Product

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Compound of Interest

Compound Name: *Epoxyparvinolide*

Cat. No.: *B1180284*

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Despite its identification as a natural product isolated from the plant genus *Pogostemon*, a comprehensive review of scientific literature reveals a significant lack of detailed information on **epoxyparvinolide** (CAS Number: 102227-61-2). While its existence is confirmed through chemical databases and supplier listings, there is a notable absence of published research detailing its synthesis, specific biological activities, mechanism of action, or any associated quantitative data and experimental protocols.

Epoxyparvinolide is categorized as a natural product originating from *Pogostemon*, a genus of flowering plants in the mint family, Lamiaceae.^[1] Chemical supplier data indicates its molecular formula is C₁₅H₂₂O₃ and its molecular weight is 250.3 g/mol. However, beyond this basic chemical information, the scientific record accessible through public databases is silent on the compound's specific properties and potential applications.

Searches for its CAS number and chemical name in major scientific literature databases did not yield any primary research articles or reviews dedicated to its study. General literature on the chemical constituents of *Pogostemon* species describes the presence of various classes of compounds, including terpenoids, flavonoids, and alkaloids, some of which exhibit biological activities such as anti-inflammatory, antifungal, and antioxidant properties. However, these reviews do not provide specific details on **epoxyparvinolide**.

Due to the absence of published data, it is not possible to provide a detailed technical guide on **epoxyparvinolide** that would meet the core requirements of summarizing quantitative data, providing experimental protocols, and creating visualizations of its biological pathways.

For researchers interested in the broader class of compounds to which **epoxyparvinolide** may belong, a substantial body of literature exists on epoxyquinoids. These are a diverse group of natural products characterized by an epoxide and a quinone moiety. Many epoxyquinoids have been isolated from various natural sources and have been shown to possess a range of biological activities, including antibacterial, antifungal, and anticancer properties. A detailed technical guide on a well-studied epoxyquinoid could be provided as an alternative, as there is accessible information on their synthesis, biological evaluation, and mechanisms of action.

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References

- 1. Isolation and identification of chemicals in Pogostemon speciosus extracts. [wisdomlib.org]
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